

# physical and chemical properties of hexaaquaaluminum(III) bromate

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## Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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## Hexaaquaaluminum(III) Bromate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **hexaaquaaluminum(III) bromate**, with a primary focus on its well-characterized trihydrate form,  $\text{[Al(H}_2\text{O)}_6\text{]BrO}_3 \cdot 3\text{H}_2\text{O}$ . The document details the compound's structural characteristics, spectroscopic data, and known chemical behaviors. Experimental methodologies for characterization are discussed, and key data are summarized in tabular format for ease of reference. Visualizations of the crystal structure environment and a proposed synthesis workflow are provided to aid in understanding.

### Chemical Identity and Structure

**Hexaaquaaluminum(III) bromate** is an inorganic salt consisting of a central aluminum ion coordinated by six water molecules, forming a hexaaquaaluminum(III) cation,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ . The charge is balanced by three bromate anions ( $\text{BrO}_3^-$ ). The most extensively studied form of this compound is the trihydrate, with the chemical formula  $\text{[Al(H}_2\text{O)}_6\text{]BrO}_3 \cdot 3\text{H}_2\text{O}$ .

The crystal structure of **hexaaquaaluminum(III) bromate** trihydrate has been determined by X-ray diffraction.<sup>[1]</sup> It crystallizes in the triclinic space group  $P1$ .<sup>[1]</sup> The aluminum ion is

octahedrally coordinated by six water molecules.<sup>[1]</sup> The structure is further stabilized by a complex network of hydrogen bonds between the coordinated water molecules, the three water molecules of hydration, and the oxygen atoms of the bromate anions.

## Physical Properties

Quantitative data on several physical properties of **hexaaquaaluminum(III) bromate** are not readily available in the literature. However, key crystallographic and calculated data for the trihydrate are presented below.

Table 1: Physical and Crystallographic Properties of AlBr3H18O18

Property	Value
Molecular Formula	<chem>AlBr3H18O18</chem>
Molecular Weight	572.84 g/mol <sup>[1]</sup>
Appearance	Solid (predicted)
Melting Point	Not available
Boiling Point	Not available
Density (calculated)	2.33 g/cm <sup>3</sup> <sup>[1]</sup>
Solubility in Water	Not available (expected to be soluble)
Crystal System	Triclinic <sup>[1]</sup>
Space Group	P1 <sup>[1]</sup>

## Chemical Properties

### Acidity and Hydrolysis

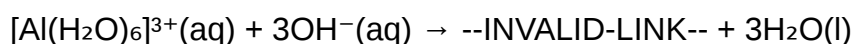
The hexaaquaaluminum(III) cation,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ , is a weak Brønsted-Lowry acid in aqueous solution. The high charge density of the  $\text{Al}^{3+}$  ion polarizes the O-H bonds of the coordinated water molecules, facilitating the release of a proton (hydrolysis). This acidic nature results in aqueous solutions of hexaaquaaluminum(III) salts having a low pH.

The hydrolysis equilibrium can be represented as:

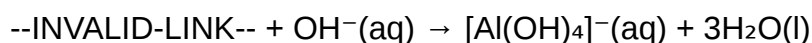


## Reactions with Bases

Upon addition of a base, such as sodium hydroxide, the hexaaquaaluminum(III) ion undergoes deprotonation, leading to the formation of a gelatinous white precipitate of aluminum hydroxide,  $[\text{Al}(\text{H}_2\text{O})_3(\text{OH})_3]$ .



Aluminum hydroxide is amphoteric and will redissolve in excess strong base to form the tetrahydroxoaluminate(III) ion,  $[\text{Al}(\text{OH})_4]^-$ .



## Thermal Decomposition

Specific thermal decomposition data for **hexaaquaaluminum(III) bromate** is not extensively reported. However, hydrated metal salts typically lose water of hydration upon heating. Bromates, in general, are strong oxidizing agents and can decompose upon heating to release oxygen. A combination of finely divided aluminum with metal bromates can be explosive upon heating, percussion, or friction.

## Spectroscopic Properties

### Vibrational Spectroscopy (Infrared and Raman)

The vibrational spectra of the hexaaquaaluminum(III) ion have been studied. The key vibrational modes are attributed to the  $\text{AlO}_6$  octahedron.

Table 2: Vibrational Frequencies of the  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$  Ion

Vibrational Mode	Frequency (cm <sup>-1</sup> )	Technique
$\nu_1(a_{1g})$	525	Raman[2][3]
$\nu_2(e_g)$	438	Raman[2][3]
$\nu_5(f_{2g})$	332	Raman[2][3]
$\nu_3(f_{1u})$	598	Infrared[2][3]

These frequencies are characteristic of the hydrated aluminum ion and are expected to be present in the spectra of **hexaaquaaluminum(III) bromate**.

## Experimental Protocols

### Proposed Synthesis of Hexaaquaaluminum(III) Bromate Trihydrate

A likely method for the synthesis of **hexaaquaaluminum(III) bromate** trihydrate is through a precipitation reaction, analogous to the synthesis of similar hydrated metal salts.

Materials:

- Aluminum sulfate octadecahydrate ( $Al_2(SO_4)_3 \cdot 18H_2O$ )
- Barium bromate monohydrate ( $Ba(BrO_3)_2 \cdot H_2O$ )
- Deionized water

Procedure:

- Prepare separate aqueous solutions of aluminum sulfate and barium bromate.
- Slowly add the barium bromate solution to the aluminum sulfate solution with constant stirring.
- A white precipitate of barium sulfate ( $BaSO_4$ ) will form.
- Stir the reaction mixture for a sufficient time to ensure complete precipitation.

- Filter the mixture to remove the barium sulfate precipitate.
- Collect the filtrate, which contains the aqueous solution of **hexaaquaaluminum(III) bromate**.
- Slowly evaporate the solvent from the filtrate at room temperature to induce crystallization of **hexaaquaaluminum(III) bromate** trihydrate.
- Collect the crystals by filtration and dry them appropriately.

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## References

- 1. brainly.com [brainly.com]
- 2. science-revision.co.uk [science-revision.co.uk]
- 3. pmt.physicsandmathstutor.com [pmt.physicsandmathstutor.com]
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